

# An In-depth Technical Guide on the Physical Properties of 4-Methoxybenzaldehyde-d1

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## Compound of Interest

Compound Name: 4-Methoxybenzaldehyde-d1

Cat. No.: B099111

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Methoxybenzaldehyde-d1**. It is intended to be a valuable resource for researchers and professionals in drug development and related scientific fields who utilize deuterated compounds. This document presents key physical data in a structured format, outlines standard experimental protocols for their determination, and includes a workflow diagram for a common application.

## Core Physical Properties

**4-Methoxybenzaldehyde-d1**, also known as p-Anisaldehyde- $\alpha$ -d1, is a deuterated analog of 4-Methoxybenzaldehyde. The incorporation of a deuterium atom at the formyl position results in a mass shift of +1, making it a valuable tool in various analytical techniques, particularly as an internal standard in mass spectrometry. Below is a comparative summary of the key physical properties for both the deuterated and non-deuterated forms.

Table 1: Comparative Physical Properties of **4-Methoxybenzaldehyde-d1** and 4-Methoxybenzaldehyde

| Property                              | 4-Methoxybenzaldehyde-d1 (formyl-d1)          | 4-Methoxybenzaldehyde                            |
|---------------------------------------|---|--|
| CAS Number                            | 19486-71-6                                    | 123-11-5[1]                                      |
| Molecular Formula                     | C <sub>8</sub> H <sub>7</sub> DO <sub>2</sub> | C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [1] |
| Molecular Weight                      | 137.15 g/mol                                  | 136.15 g/mol [2]                                 |
| Boiling Point                         | 248 °C (lit.)                                 | 247-249 °C (at 1013 hPa)[2]                      |
| Melting Point                         | Not explicitly specified                      | 0 °C[3]  |
| Density                               | 1.127 g/mL at 25 °C                           | 1.12 g/cm <sup>3</sup> at 25 °C[2]               |
| Refractive Index (n <sub>20/D</sub> ) | Not explicitly specified                      | 1.573 (lit.)[1]                                  |
| Isotopic Purity                       | 98 atom % D                                   | Not Applicable                                   |

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties listed above. These protocols are standard procedures in organic chemistry and are applicable for the characterization of **4-Methoxybenzaldehyde-d1**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common and efficient technique for determining the boiling point of small quantities of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **4-Methoxybenzaldehyde-d1**

#### Procedure:

- A small amount of the liquid sample (a few mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or an oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.<sup>[4]</sup>  
<sup>[5]</sup>

Density is the mass per unit volume of a substance. For liquids, this can be determined accurately using a pycnometer or more simply with a graduated cylinder and a balance.

#### Materials:

- Electronic balance
- Graduated cylinder (e.g., 10 mL or 25 mL)
- Sample of **4-Methoxybenzaldehyde-d1**

#### Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.
- A specific volume of the liquid sample (e.g., 10 mL) is carefully measured into the graduated cylinder. The volume should be read from the bottom of the meniscus.

- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by the measured volume (Density = Mass/Volume).<sup>[6][7]</sup> For higher precision, a pycnometer is used, which is a flask with a specific, accurately known volume.

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often measured using an Abbe refractometer.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **4-Methoxybenzaldehyde-d1**
- Solvent for cleaning (e.g., acetone or ethanol)

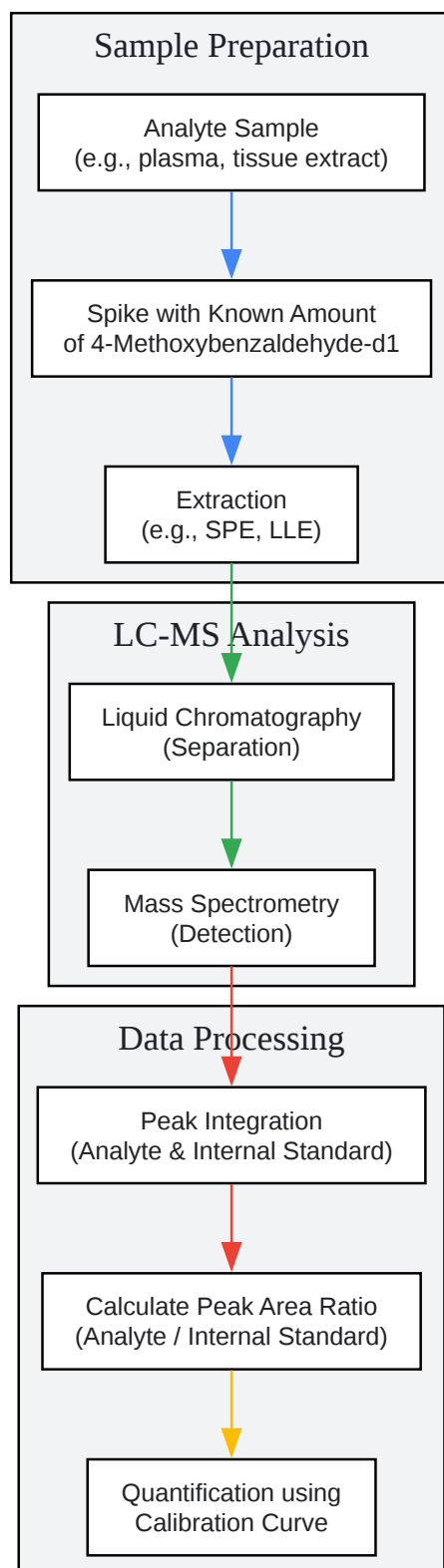
Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and allowed to dry.
- The refractometer is connected to a constant temperature water bath, typically set to 20°C.
- A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
- The two prisms are closed and clamped together, spreading the liquid into a thin film.
- Light is directed through the sample, and the user looks through the eyepiece.

- The control knob is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is then read directly from the instrument's scale.[8]

## Application Workflow: Use as an Internal Standard in LC-MS

Deuterated compounds like **4-Methoxybenzaldehyde-d1** are frequently used as internal standards in quantitative analysis by mass spectrometry. They are ideal because they co-elute with the analyte but are distinguishable by their mass-to-charge ratio. The following diagram illustrates a typical workflow for its use in a liquid chromatography-mass spectrometry (LC-MS) experiment.



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Caption: Workflow for quantification using an internal standard.

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